

Application Notes and Protocols for Metabolomics using DL-Aspartic acid-13C1

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Compound of Interest

Compound Name: *DL-Aspartic acid-13C1*

Cat. No.: *B1611100*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Metabolic flux analysis (MFA) using stable isotope tracers is a cornerstone technique for elucidating the intricate network of metabolic pathways within biological systems. **DL-Aspartic acid-13C1**, a stable isotope-labeled version of the non-essential amino acid aspartic acid, serves as a powerful tool for tracing the flow of carbon atoms through central carbon metabolism. Its application provides critical insights into cellular physiology, disease mechanisms, and the impact of therapeutic interventions.

Aspartic acid is a key metabolite, participating in numerous fundamental biochemical processes. It is a building block for protein synthesis, a precursor for other amino acids, and a crucial intermediate in the citric acid (TCA) cycle and the urea cycle. By introducing **DL-Aspartic acid-13C1** into a biological system, researchers can track the incorporation of the ¹³C label into downstream metabolites, thereby quantifying the flux through various metabolic pathways. This approach is invaluable for understanding metabolic reprogramming in cancer, identifying novel drug targets, and optimizing bioprocesses.

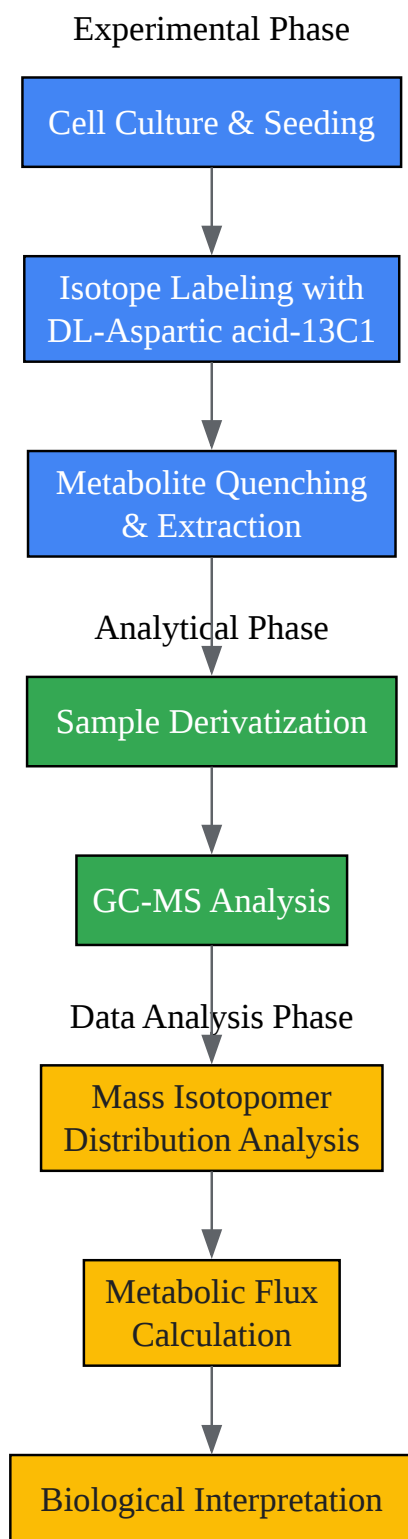
These application notes provide a comprehensive guide to designing and conducting metabolomics experiments using **DL-Aspartic acid-13C1**, from cell culture and sample preparation to data analysis and interpretation.

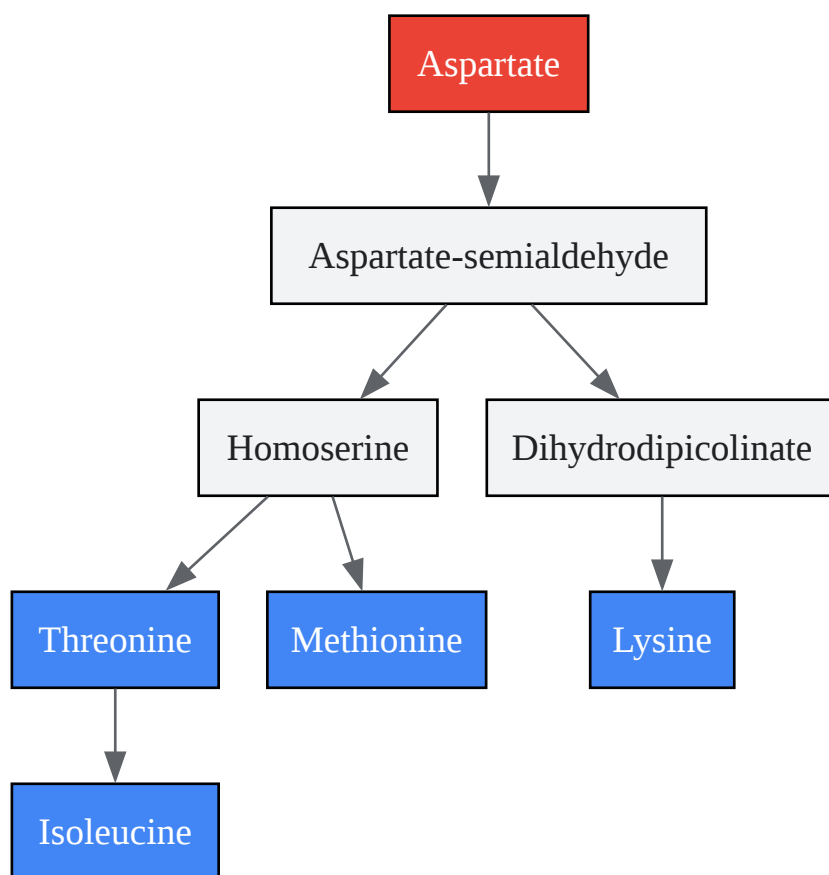
Key Applications

- **Cancer Metabolism Research:** Investigate the altered metabolic pathways in cancer cells, such as increased reliance on anaplerotic pathways to fuel the TCA cycle.
- **Drug Discovery and Development:** Assess the metabolic effects of drug candidates on target and off-target pathways.
- **Neurobiology:** Study neurotransmitter metabolism and its role in neurological disorders.
- **Bioprocess Optimization:** Enhance the production of therapeutic proteins and other biomolecules by understanding and engineering cellular metabolism.

Experimental Workflow

The overall workflow for a metabolomics experiment using **DL-Aspartic acid-13C1** involves several key stages, from initial cell culture to the final analysis of metabolic fluxes.





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